

In-Depth Technical Guide: Safety and Handling of 4-Fluoro-3-nitroaniline

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Compound of Interest

Compound Name: 4-Fluoro-3-nitroaniline

Cat. No.: B182485

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Fluoro-3-nitroaniline**, a chemical intermediate used in the synthesis of dyes and pharmaceuticals.^[1] Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. The following table summarizes the key properties of **4-Fluoro-3-nitroaniline**.

Property	Value	Reference
CAS Number	364-76-1	--INVALID-LINK--[2]
Molecular Formula	C ₆ H ₅ FN ₂ O ₂	--INVALID-LINK--[3]
Molecular Weight	156.11 g/mol	--INVALID-LINK--[3]
Appearance	Yellow or gold powder/crystal	--INVALID-LINK--[4], --INVALID-LINK--
Melting Point	94-99 °C	--INVALID-LINK--[2], --INVALID-LINK--
Boiling Point	331.3 °C at 760 mmHg	--INVALID-LINK--
Flash Point	91 °C (closed cup)	--INVALID-LINK--[2]
Density	1.448 g/cm ³	--INVALID-LINK--
Water Solubility	Insoluble	--INVALID-LINK--
Stability	Stable under recommended storage conditions.	--INVALID-LINK--[4], --INVALID-LINK--

Hazard Identification and GHS Classification

4-Fluoro-3-nitroaniline is classified as a hazardous substance. The following table outlines its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[3] [5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[3]
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation[4]
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects[2]

Signal Word: Warning[4][5]

Toxicological Information

Exposure to **4-Fluoro-3-nitroaniline** can lead to adverse health effects. The primary concern is acute toxicity if swallowed, and it may also cause skin, eye, and respiratory irritation.[3][4] A significant toxicological concern associated with nitroanilines is the potential to cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen.[6][7]

Acute Toxicity Data

Route	Species	Value	Reference
Oral (LD50)	Rat	1100 mg/kg	--INVALID-LINK--[4]
Inhalation (LC50)	Rat	> 200,000 mg/m ³ /1hr	--INVALID-LINK--[8]

Potential Signaling Pathway for Toxicity

The toxicity of nitroaromatic compounds often involves their metabolic activation. The nitro group can be reduced to form reactive intermediates that can lead to oxidative stress and other cellular damage. One of the key toxic effects of aniline derivatives is the induction of methemoglobinemia.



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Potential metabolic activation and induction of methemoglobinemia.

Experimental Protocols for Safety Assessment

The toxicological data presented are typically generated using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are outlines of the methodologies for key toxicity assessments.

Acute Oral Toxicity (based on OECD Guideline 401)

- Objective: To determine the median lethal dose (LD50) after a single oral administration.[9]
- Test Animals: Typically young adult rats of a single sex (females preferred).[10]
- Methodology:
 - Animals are fasted overnight prior to dosing.[9]
 - The test substance is administered by gavage in graduated doses to several groups of animals, with one dose per group.[9]
 - Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[9]
 - A full necropsy is performed on all animals at the end of the study.[9]
- Data Analysis: The LD50 is calculated statistically from the dose-response data.[9]

Acute Dermal Irritation (based on OECD Guideline 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.[11]
- Test Animals: Albino rabbits are the preferred species.[11]
- Methodology:
 - A small area of the animal's skin is shaved.
 - A single dose of the test substance (0.5 g for solids) is applied to the skin and covered with a gauze patch for 4 hours.[11]
 - The patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) for up to 14 days.[12][11]
 - Dermal reactions are scored according to a standardized scale.
- Data Analysis: The severity and reversibility of the skin reactions are evaluated to classify the substance's irritation potential.[11]

Acute Eye Irritation (based on OECD Guideline 405)

- Objective: To determine the potential of a substance to cause eye irritation or serious eye damage.[3]
- Test Animals: Healthy young adult albino rabbits are used.[3]
- Methodology:
 - The test substance is applied in a single dose into the conjunctival sac of one eye of the animal. The other eye serves as a control.
 - The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application. Observations may continue for up to 21 days to assess reversibility.[2]
 - Ocular lesions are scored using a standardized system.

- **Data Analysis:** The scores for corneal, iridial, and conjunctival effects are evaluated to classify the substance's eye irritation potential.

Safe Handling and Storage

Personal Protective Equipment (PPE)

To minimize exposure, the following PPE should be worn when handling **4-Fluoro-3-nitroaniline**:

- **Eye/Face Protection:** Safety glasses with side-shields or tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[4\]](#)[\[5\]](#)
- **Skin Protection:** Chemical-resistant gloves (inspect before use) and a lab coat.[\[4\]](#)[\[9\]](#) For larger quantities or potential for significant contact, impervious clothing may be necessary.[\[5\]](#)
- **Respiratory Protection:** In case of insufficient ventilation or when handling large quantities, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[\[4\]](#)

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.[\[4\]](#)

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Avoid formation of dust and aerosols.[\[4\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[4\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[12\]](#)

- Keep the container tightly closed.[4][12]
- Store away from incompatible substances and sources of ignition.[12]
- Store in a locked-up area.[4]

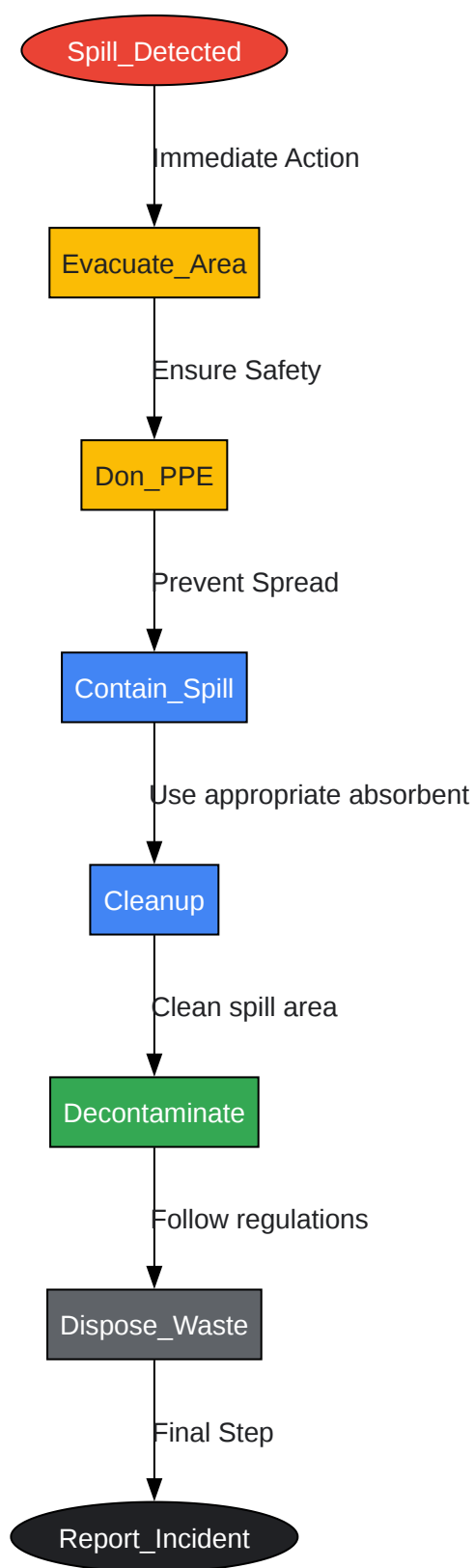
Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.[4][5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately consult a physician.[4]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[4][11]

Accidental Release Measures

In the event of a spill, follow the workflow outlined below.



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Workflow for handling a **4-Fluoro-3-nitroaniline** spill.

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.[4]
- Environmental Precautions: Do not let the product enter drains.[4]
- Methods for Cleaning Up: Sweep up and shovel the material. Keep in suitable, closed containers for disposal.[4]

Disposal Considerations

Dispose of unused product and contaminated packaging in accordance with local, state, and federal regulations.[4] Do not dispose of down the drain.

This technical guide is intended to provide comprehensive safety and handling information for **4-Fluoro-3-nitroaniline**. It is imperative that all personnel handling this chemical are thoroughly trained in these procedures and have access to the appropriate safety equipment. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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